

3-Fluoro-4-methoxythiophenol proper disposal procedures

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Compound of Interest

Compound Name: 3-Fluoro-4-methoxythiophenol

Cat. No.: B1334152

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Proper disposal of **3-Fluoro-4-methoxythiophenol** is critical for ensuring laboratory safety and environmental compliance. Due to its chemical structure, containing both a fluorine atom (a halogen) and a sulfur group, it must be treated as a hazardous, halogenated organic waste. Adherence to strict segregation and labeling protocols is mandatory.

Immediate Safety and Handling

Before handling **3-Fluoro-4-methoxythiophenol**, ensure you are in a well-ventilated area, preferably within a chemical fume hood.[1][2][3] Always wear appropriate Personal Protective Equipment (PPE). In case of exposure or spills, follow these immediate procedures:

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (consult manufacturer data for compatibility), safety goggles or a face shield, and a lab coat.[3][4][5]
- Skin Contact: Immediately flush the affected area with large amounts of water for at least 15 minutes and remove all contaminated clothing.[4] Seek medical attention.[4]
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding eyelids open.[4] Seek immediate medical attention.[4]
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3][4]

- Spill Cleanup: For small spills, absorb the material with an inert, non-combustible absorbent like sand or vermiculite.[1][6] Place the contaminated material into a sealed, properly labeled container for disposal.[1][4] Avoid generating dust.[4] For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department.[7]

Key Chemical Data for Disposal

The following table summarizes essential data for **3-Fluoro-4-methoxythiophenol**, which is crucial for accurate waste labeling and handling.

| Property | Data |
|-----------------------|--|
| Chemical Name | 3-Fluoro-4-methoxythiophenol |
| CAS Number | 89818-27-9[8] |
| Molecular Formula | C ₇ H ₇ FOS[8] |
| Waste Category | Halogenated Organic Waste[9][10] |
| GHS Hazard Statements | H315: Causes skin irritation[8] H319: Causes serious eye irritation[8] H335: May cause respiratory irritation[8] |

Step-by-Step Disposal Protocol

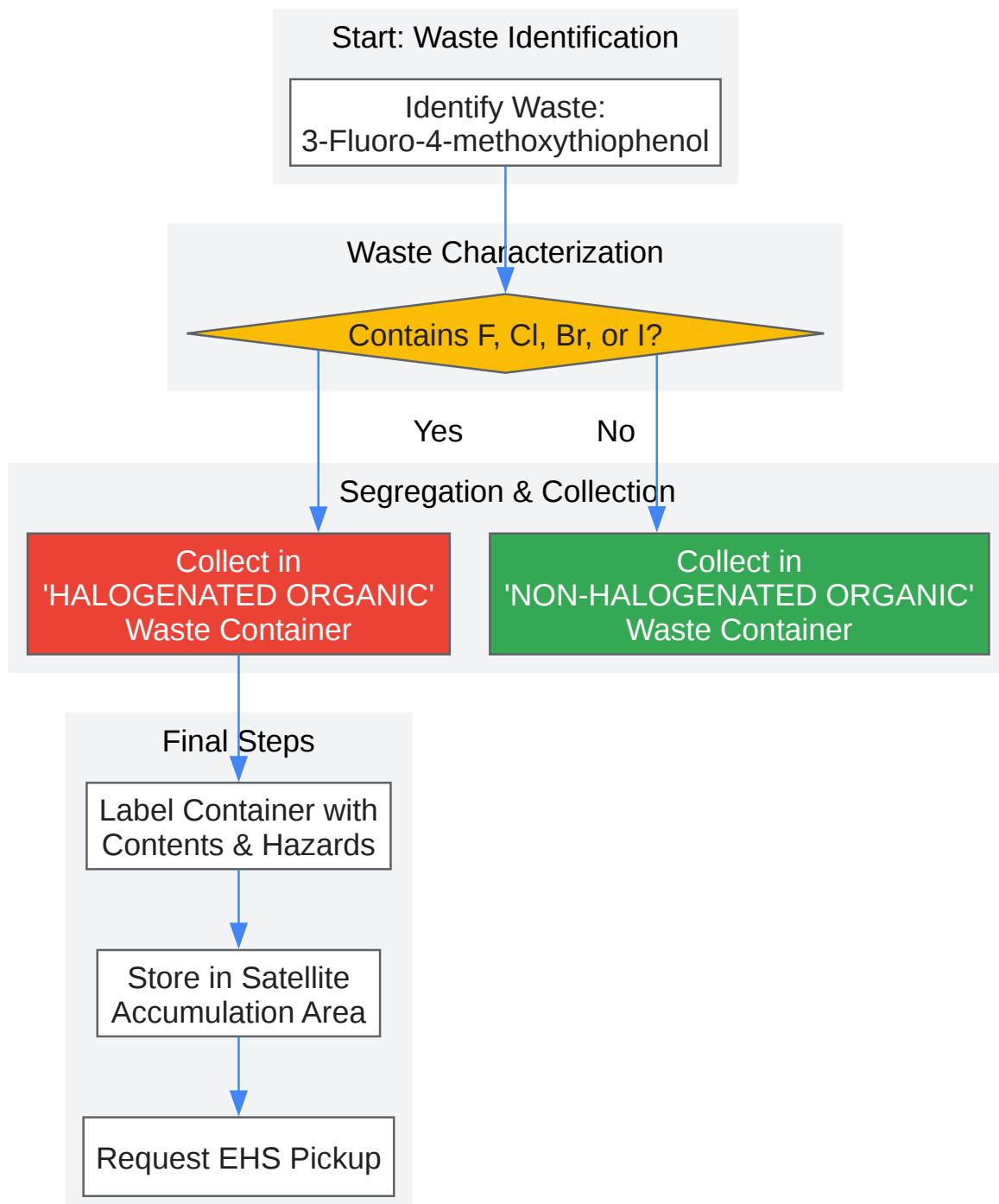
Follow this procedure to ensure safe and compliant disposal of **3-Fluoro-4-methoxythiophenol** and materials contaminated with it.

- Waste Segregation:
 - This is the most critical step. **3-Fluoro-4-methoxythiophenol** is a halogenated organic compound.[10]
 - It must be collected in a designated "Halogenated Organic Waste" container.[7][9][10]
 - DO NOT mix with non-halogenated organic waste, as this significantly increases disposal costs and complexity.[9][11]

- DO NOT mix with aqueous waste, strong acids/bases, oxidizers, or metal-containing waste.[9][11]
- Waste Collection:
 - Use a chemically compatible waste container, typically a polyethylene carboy or bottle, provided by your EHS department.[2][9] The container must have a secure, tight-fitting screw cap.[2][7]
 - Keep the waste container closed at all times except when actively adding waste.[7][9]
 - Collect all contaminated materials, including unused product, reaction residues, contaminated absorbent from spills, and rinsed labware (if not being decontaminated), in this container.
- Labeling:
 - Affix a "Hazardous Waste" tag to the container before adding the first drop of waste.[7][9]
 - Clearly write the full chemical name: "**3-Fluoro-4-methoxythiophenol**" and list any other chemical constituents and their approximate percentages.[9] Do not use abbreviations.[7]
 - Check the appropriate hazard boxes on the label (e.g., Toxic, Irritant).
- Storage:
 - Store the waste container in a designated Satellite Accumulation Area (SAA), such as a secondary containment bin within a fume hood or a ventilated cabinet.[2][9]
 - Ensure the container is stored away from incompatible materials.[2]
- Final Disposal:
 - Once the container is full (typically 75-80% capacity) or you are finished with the process, submit a chemical waste collection request to your institution's EHS department.[9]
 - Do not dispose of this chemical down the drain or by evaporation.[2][12]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Fluoro-4-methoxythiophenol**.



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Caption: Disposal workflow for **3-Fluoro-4-methoxythiophenol**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. echemi.com [echemi.com]
- 6. fishersci.com [fishersci.com]
- 7. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 8. 3-Fluoro-4-methoxythiophenol | C7H7FOS | CID 2759007 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. campusoperations.temple.edu [campusoperations.temple.edu]
- 10. bucknell.edu [bucknell.edu]
- 11. 7.2 Organic Solvents [ehs.cornell.edu]
- 12. assets.thermofisher.cn [assets.thermofisher.cn]
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